An In-depth Technical Guide to the Physical Properties of o,α-Dimethylstyrene

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Compound of Interest

Compound Name:	*o-Isopropenyltoluene*
CAS No.:	*26444-18-8*
Cat. No.:	*B3422711*

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Foreword

o,α-Dimethylstyrene, also known as 2-isopropenyltoluene, is an aromatic hydrocarbon of significant interest in polymer chemistry and organic synthesis. A comprehensive understanding of its physical properties is paramount for its effective handling, application, and the development of novel materials. This guide provides a detailed exploration of the core physical characteristics of o,α-Dimethylstyrene, offering both established data and the methodologies for their empirical determination. The content herein is structured to furnish researchers and professionals with the requisite knowledge for confident and safe utilization of this compound in a laboratory and industrial setting.

Section 1: Core Physical and Chemical Identifiers

o,α-Dimethylstyrene is a flammable, colorless to pale yellow liquid.[1][2] It is characterized by the following fundamental identifiers:

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Property	Value	Source
Molecular Formula	$C_{10}H_{12}$	[3]
Molecular Weight	132.20 g/mol	[3]
CAS Number	7399-49-7	[3]
IUPAC Name	1-methyl-2-(prop-1-en-2-yl)benzene	[3]
Synonyms	2-Isopropenyltoluene, o-Isopropenyltoluene	[3]

Section 2: Key Physical Properties

A thorough understanding of the physical properties of a compound is critical for its application in research and development. The following table summarizes the key physical properties of o,α-Dimethylstyrene.

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Physical Property	Value	Temperature (°C)	Pressure (mmHg)	Source
Boiling Point	175.00	N/A	760.00	[4]
Density	0.894 g/mL	25	N/A	[5]
Refractive Index (n_D)	1.515	20	N/A	[5]
Vapor Pressure	1.573	25	N/A	[4]
Flash Point	55.60 (Closed Cup, est.)	N/A	N/A	[4]
Freezing Point	Data not readily available	N/A	N/A	
Solubility in Water	35.29 mg/L (est.)	25	N/A	[4]
Solubility in Organic Solvents	Soluble in alcohol and oils.	N/A	N/A	
Viscosity	Experimental data not readily available	N/A	N/A	
Surface Tension	Experimental data not readily available	N/A	N/A	
Thermal Conductivity	Experimental data not readily available	N/A	N/A	

Section 3: Spectroscopic and Chromatographic Data for Identification and Purity

The structural elucidation and purity assessment of o,α-Dimethylstyrene are critical for its use in sensitive applications. Spectroscopic and chromatographic techniques provide the

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necessary tools for this characterization.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds. For o,α-Dimethylstyrene, the mass spectrum typically shows a molecular ion peak (M+) at m/z 132, corresponding to its molecular weight.[3] Key fragmentation peaks can be observed at m/z 117 and 115, which are characteristic of the loss of a methyl group and subsequent rearrangements.[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are indispensable for confirming the structure of o,α-Dimethylstyrene. The ^{1}H NMR spectrum will exhibit characteristic signals for the aromatic protons, the vinyl protons of the isopropenyl group, and the methyl protons. Similarly, the ^{13}C NMR spectrum will show distinct resonances for each unique carbon atom in the molecule.

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of o,α-Dimethylstyrene provides information about its functional groups. Key absorption bands are expected for C-H stretching in the aromatic ring and the alkene group, C=C stretching of the aromatic ring and the vinyl group, and C-H bending vibrations.

Section 4: Experimental Protocols for Physical Property Determination

For instances where physical property data is unavailable or requires verification, the following standardized protocols are recommended.

Density Determination using a Pycnometer

The density of liquid o,α-Dimethylstyrene can be accurately determined using a pycnometer. This method is based on measuring the mass of a known volume of the liquid.

Methodology:

- Preparation: Thoroughly clean and dry the pycnometer and its stopper.

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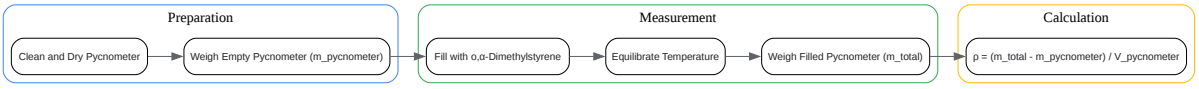
- Tare Weight: Accurately weigh the empty, dry pycnometer (m_pycnometer).
- Sample Filling: Fill the pycnometer with o,α-Dimethylstyrene, ensuring no air bubbles are trapped. Insert the stopper, allowing excess liquid to be expelled through the capillary.
- Equilibration: Place the filled pycnometer in a constant temperature water bath until it reaches the desired temperature (e.g., 20°C).
- Final Weighing: Remove the pycnometer from the bath, carefully dry the exterior, and weigh it (m_total).
- Calculation: The density (ρ) is calculated using the formula: ρ = (m_total - m_pycnometer) / V_pycnometer where V_pycnometer is the calibrated volume of the pycnometer.



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Caption: Workflow for Density Determination using a Pycnometer.

Refractive Index Measurement using an Abbe Refractometer

The Abbe refractometer provides a rapid and precise measurement of the refractive index of a liquid, which is a fundamental property related to its composition.

Methodology:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of o,α-Dimethylstyrene onto the clean, dry prism surface.

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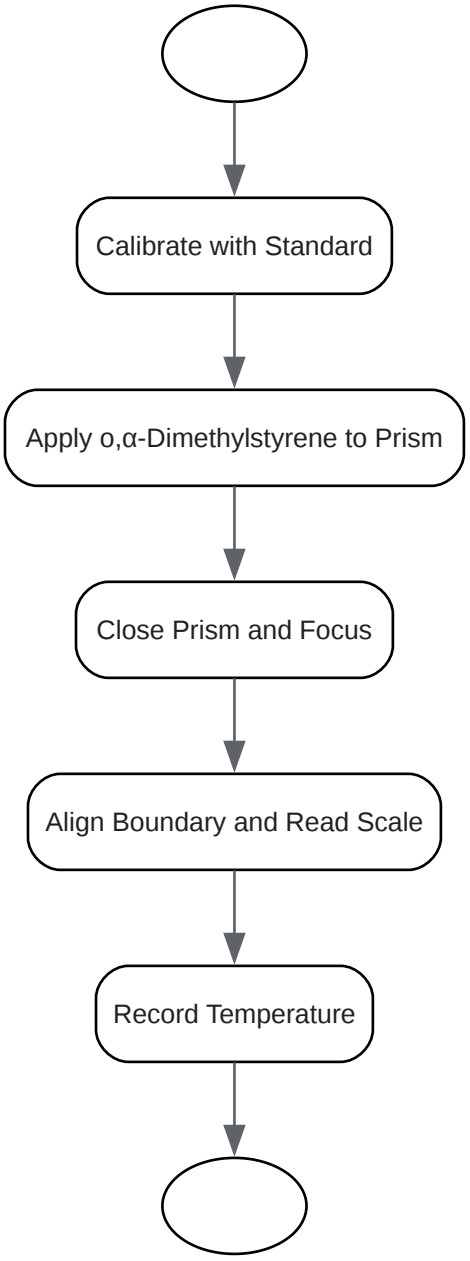
- Measurement: Close the prism and adjust the light source and focus to obtain a sharp boundary line in the eyepiece.
- Reading: Align the boundary line with the crosshairs and read the refractive index from the scale.
- Temperature Correction: Record the temperature and apply a correction factor if the measurement temperature deviates from the standard temperature (usually 20°C).



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Caption: Procedure for Refractive Index Measurement.

Viscosity Determination (ASTM D445)

The kinematic viscosity of o,α-Dimethylstyrene can be determined using a calibrated glass capillary viscometer according to ASTM D445.[6][7]

Methodology:

- Viscometer Selection: Choose a calibrated viscometer appropriate for the expected viscosity range.
- Sample Preparation: Filter the sample to remove any particulate matter.
- Loading: Introduce the sample into the viscometer.
- Temperature Equilibration: Place the viscometer in a constant temperature bath until the sample reaches the test temperature.
- Flow Measurement: Measure the time it takes for the liquid to flow between two marked points on the viscometer.
- Calculation: The kinematic viscosity (ν) is calculated by multiplying the flow time (t) by the viscometer calibration constant (C): $\nu = C \times t$. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu \times \rho$.[8]

Surface Tension Determination (Pendant Drop Method)

The pendant drop method is an optical technique used to measure the surface tension of a liquid.[1][9]

Methodology:

- Droplet Formation: Form a pendant drop of o,α-Dimethylstyrene at the tip of a needle.
- Image Capture: Capture a high-resolution image of the drop profile.

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- Shape Analysis: Analyze the shape of the drop using software that fits the profile to the Young-Laplace equation.
- Calculation: The software calculates the surface tension based on the drop shape, the density difference between the liquid and the surrounding medium (usually air), and the acceleration due to gravity.[9]

Thermal Conductivity Determination (Transient Hot Wire Method)

The transient hot wire method is a precise technique for measuring the thermal conductivity of liquids.[10][11]

Methodology:

- Sensor Immersion: A thin platinum wire, acting as both a heating element and a temperature sensor, is immersed in the o,α-Dimethylstyrene sample.
- Heating Pulse: A short pulse of electrical current is passed through the wire, causing a transient temperature rise.
- Temperature Monitoring: The change in the wire's resistance, which is proportional to its temperature, is measured over a short period (typically 1 second).
- Calculation: The thermal conductivity is determined from the rate of temperature increase of the wire. The short measurement time minimizes the effects of convection.[10]

Section 5: Safety, Handling, and Storage

o,α-Dimethylstyrene is a flammable liquid and should be handled with appropriate safety precautions.

- Hazards: Flammable liquid and vapor. Causes skin and serious eye irritation.[10]
- Handling: Work in a well-ventilated area, preferably in a fume hood.[12] Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[12] Avoid contact with skin and eyes. Keep away from heat, sparks, and open

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flames.[13] Ground and bond containers when transferring the liquid to prevent static discharge.[13]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[14] Store in a flammable liquid storage cabinet.

Section 6: Conclusion

This technical guide has provided a comprehensive overview of the known physical properties of o,α-Dimethylstyrene, alongside detailed methodologies for their experimental determination. While a significant body of data exists, this guide also highlights areas where further experimental investigation is warranted, particularly concerning the freezing point, quantitative solubility in various organic solvents, and the direct measurement of viscosity, surface tension, and thermal conductivity. By adhering to the outlined experimental protocols and safety guidelines, researchers and professionals can confidently and safely utilize o,α-Dimethylstyrene in their work, contributing to advancements in their respective fields.

References

- PubChem. O,alpha-dimethylstyrene. National Center for Biotechnology Information. [Link]
- The Good Scents Company. ortho,alpha-dimethyl styrene. [Link]
- Biolin Scientific. Pendant drop method for surface tension measurements. [Link]
- DataPhysics Instruments. How does the pendant drop method work?. [Link]
- eralytics. ASTM D445. [Link]
- Tamson Instruments. ASTM D445 & IP71 - METHODS. [Link]
- Savant Labs. ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids (and Calculation of Dynamic Viscosity). [Link]
- Intertek. ASTM D 445 : 2024 Standard Test Method for Kinematic Viscosity of Tr. [Link]
- Thermtest. Transient Hot Wire Method - The Overview. [Link]

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- Wikipedia. Transient hot wire method. [Link]
- tec-science. Transient-Hot-Wire method method for determining thermal conductivity (THW). [Link]
- International Congress of Metrology. Measurement of the thermal conductivity of liquids by hot wire method: comparison between transient and stationary approaches. [Link]
- Jet Materials. Transient Hot-Wire (THW-L2). [Link]
- Yale Environmental Health & Safety. Standard Operating Procedure: Flammable Liquids. [Link]
- SAFETY MANAGEMENT SUITE. Follow safe handling, storage practices for flammable liquids. [Link]
- Flammable and Combustible Liquids Safe Handling and Storage. [Link]
- Standard Operating Procedures for Flammable Materials. [Link]
- How to Ensure Safe Handling & Storage of Flammable Liquids. [Link]

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Sources

- 1. How does the pendant drop method work? - DataPhysics Instruments [dataphysics-instruments.com]
- 2. CAS 7399-49-7: o-Isopropenyltoluene | CymitQuimica [cymitquimica.com]
- 3. O,alpha-dimethylstyrene | C10H12 | CID 81886 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. ortho,alpha-dimethyl styrene, 7399-49-7 [thegoodscentscompany.com]
- 5. 2-ISOPROPENYLTOLUENE | 7399-49-7 [chemicalbook.com]

- 6. ASTM D445 - eralytics [eralytics.com]
- 7. tamson-instruments.com [tamson-instruments.com]
- 8. ASTM D445 | Anton Paar Wiki [wiki.anton-paar.com]
- 9. biolinscientific.com [biolinscientific.com]
- 10. Transient hot wire method - Wikipedia [en.wikipedia.org]
- 11. thermtest.com [thermtest.com]
- 12. ehs.yale.edu [ehs.yale.edu]
- 13. Safe Handling & Storage of Flammable Liquids | Workplace Safety [jjkellersafety.com]
- 14. columbiastate.edu [columbiastate.edu]

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